

# Solubility of 1-Hexadecanol, Aluminum Salt in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 1-Hexadecanol, aluminum salt

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## Introduction

**1-Hexadecanol, aluminum salt**, commonly known as aluminum palmitate or aluminum tris(hexadecanoate), is the aluminum salt of palmitic acid, a ubiquitous saturated fatty acid. Its chemical structure consists of a central aluminum ion coordinated to three palmitate ligands. This structure imparts a lipophilic character to the molecule, dictating its solubility profile in various media. Aluminum palmitate finds applications as a thickening agent for petroleum and lubricants, a waterproofing agent for fabrics, and in the sizing and glazing of paper and leather. In the pharmaceutical and cosmetic industries, its gelling and hydrophobic properties are of particular interest for formulation development.

This technical guide provides a comprehensive overview of the solubility of aluminum palmitate in organic solvents based on available data. It is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this compound.

## Physicochemical Properties

- IUPAC Name: aluminum tris(hexadecanoate)[1]
- Synonyms: Aluminum Palmitate, Aluminium Tripalmitate, Palmitic acid, aluminum salt[2]
- Molecular Formula:  $C_{48}H_{93}AlO_6$ [2]

- Molecular Weight: 793.23 g/mol [\[2\]](#)
- Appearance: White to yellow mass or powder.[\[1\]](#)

## Solubility Data

Quantitative solubility data for **1-Hexadecanol, aluminum salt** in organic solvents is not readily available in published literature. However, qualitative solubility information has been compiled from various sources. The following table summarizes the known solubility characteristics of aluminum palmitate in a range of common organic solvents.

Solvent Class	Solvent	Solubility	Notes
Hydrocarbons	Petroleum Ether	Soluble[1][2]	
Benzene	Soluble[1]		
Hydrocarbons (general)	Forms a gel[1][2]	This property is utilized in its application as a thickening agent.	
Alcohols	Ethanol	Conflicting Information	Some sources state it is soluble[1], while others report it as practically insoluble or insoluble[1][2][3]. This discrepancy may be due to differences in the specific form of aluminum palmitate used or the experimental conditions.
Ketones	Acetone	Partially soluble (hot)	Aluminum soaps, as a class, are reported to be partially soluble in hot acetone.
Halogenated Hydrocarbons	Chloroform	Partially soluble (hot)	Aluminum soaps, as a class, are reported to be partially soluble in hot chloroform.
Aqueous Solvents	Water	Insoluble[1][2][3]	

## Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of aluminum palmitate were not found, a general and robust gravimetric method can be employed. This method is suitable

for determining the solubility of a solid compound in a liquid solvent and can be adapted for various organic solvents and temperature conditions.

Objective: To determine the equilibrium solubility of **1-Hexadecanol, aluminum salt** in a selected organic solvent at a specific temperature.

Materials:

- **1-Hexadecanol, aluminum salt** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance (readable to  $\pm 0.0001$  g)
- Filtration apparatus (e.g., syringe filters with appropriate membrane, glass funnel with filter paper)
- Oven for drying
- Glass vials with airtight caps
- Spatula and weighing paper

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of aluminum palmitate to a known volume or weight of the organic solvent in a glass vial. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.

- Agitate the mixture for a sufficient period to reach equilibrium. A period of 24 to 48 hours is often recommended.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the undissolved solid to settle.
  - Carefully withdraw a known volume or weight of the supernatant (the clear, saturated solution) using a pre-weighed syringe. It is critical not to disturb the sediment.
  - Filter the withdrawn sample immediately to remove any remaining solid particles. A syringe filter with a membrane compatible with the organic solvent is recommended.
- Solvent Evaporation and Mass Determination:
  - Transfer the filtered, saturated solution to a pre-weighed, dry vial.
  - Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For less volatile solvents, a vacuum oven at a temperature below the decomposition point of aluminum palmitate can be used.
  - Once the solvent is completely removed, place the vial containing the solid residue in an oven at a suitable temperature (e.g., 60-80 °C) until a constant weight is achieved. This ensures all residual solvent has been removed.
  - Allow the vial to cool to room temperature in a desiccator before weighing.
- Calculation of Solubility:
  - Calculate the mass of the dissolved aluminum palmitate by subtracting the initial weight of the empty vial from the final weight of the vial with the dried residue.
  - The solubility can be expressed in various units, such as:
    - g/100 mL:  $(\text{mass of residue} / \text{volume of solution withdrawn}) \times 100$
    - g/100 g solvent:  $(\text{mass of residue} / \text{mass of solvent in the aliquot}) \times 100$

## Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of solubility, as described in the protocol above.

A generalized workflow for the gravimetric determination of solubility.

## Conclusion

This technical guide summarizes the available information on the solubility of **1-Hexadecanol, aluminum salt** in organic solvents. While quantitative data remains scarce, the qualitative information provides a useful starting point for formulation and research activities. The provided experimental protocol offers a reliable method for determining the precise solubility of aluminum palmitate in solvents of interest, enabling researchers to generate the specific data required for their applications. Further research to quantify the solubility of this compound in a wider range of organic solvents under various temperature conditions would be a valuable contribution to the field.

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## References

- 1. Aluminum palmitate | C<sub>48</sub>H<sub>93</sub>AlO<sub>6</sub> | CID 11144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Palmitic Acid | C<sub>16</sub>H<sub>32</sub>O<sub>2</sub> | CID 985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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